

## Standard Operating Procedure: Disposal of OD1

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Compound of Interest		
Compound Name:	OD1	
Cat. No.:	B1151271	Get Quote

## **Purpose**

This document provides a standard operating procedure (SOP) for the safe and compliant disposal of the substance designated as **OD1**. This procedure is designed for researchers, scientists, and drug development professionals. Given that "**OD1**" is not a universally recognized chemical identifier, this SOP outlines a systematic approach to characterize, handle, and dispose of the material in accordance with federal, state, and local regulations. The primary directive is to treat **OD1** as a hazardous waste until its properties are fully understood.

### Scope

This SOP applies to all laboratory personnel who handle, store, or are responsible for the disposal of **OD1**.

## **Personal Protective Equipment (PPE)**

At a minimum, the following PPE must be worn when handling **OD1**:

- Safety glasses with side shields or chemical splash goggles
- Chemical-resistant gloves (nitrile or neoprene recommended, consult the Safety Data Sheet for specific recommendations)
- Laboratory coat

## **Pre-Disposal Procedures: Waste Characterization**



Before disposal, the hazardous characteristics of **OD1** must be determined. This is a critical step to ensure proper segregation and disposal.

- 4.1 Locate the Safety Data Sheet (SDS): The SDS for **OD1** is the primary source of information regarding its physical and chemical properties, toxicity, and disposal considerations.[1][2][3][4] All personnel must have ready access to the SDS, either in a physical binder or electronically. [5] If the SDS is not available, contact the manufacturer or supplier to obtain one.[4]
- 4.2 Hazardous Waste Identification: If the SDS is unavailable or incomplete, the waste must be characterized according to the Resource Conservation and Recovery Act (RCRA) criteria.[6] This involves determining if the waste exhibits any of the following characteristics:
- Ignitability: Can it create fire under certain conditions?[7]
- Corrosivity: Is it an aqueous solution with a pH less than or equal to 2, or greater than or equal to 12.5, or does it corrode steel?[7][8]
- Reactivity: Is it unstable, explosive, or does it undergo violent change?[7]
- Toxicity: Does it contain contaminants at concentrations that could be harmful if released into the environment?[7]

This determination can be made through generator knowledge of the processes that produced the waste or through analytical testing by a qualified laboratory.[9]

## **Disposal Procedures**

- 5.1 Waste Segregation: Based on the information from the SDS or waste characterization, segregate **OD1** waste from other chemical waste streams to prevent incompatible reactions. [10][11][12] Common segregation practices include:
- Separating acids from bases.
- Keeping oxidizers away from organic solvents.
- Isolating flammable materials from corrosives and oxidizers.[10]
- 5.2 Waste Container Selection and Labeling:

### Safety Operating Guide





- Use a container that is compatible with the chemical properties of OD1 and is in good condition with no leaks or cracks.[11][12]
- The container must be kept closed except when adding waste.[11]
- Affix a hazardous waste label to the container as soon as the first drop of waste is added.[10]
  [13]
- The label must include the following information[13]:
  - The words "Hazardous Waste."[11][14]
  - The name and address of the generator (your laboratory).
  - The chemical name(s) of all constituents, without abbreviations.
  - The approximate percentages of each constituent.
  - The physical state of the waste (e.g., solid, liquid).
  - The date accumulation started.
  - The relevant hazard warnings (e.g., flammable, corrosive, toxic).

#### 5.3 Waste Accumulation and Storage:

- Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure secondary containment is used to capture any potential leaks or spills.
- Do not accumulate more than 55 gallons of a particular hazardous waste stream at any one time.

#### 5.4 Requesting Disposal:

 Once the waste container is full or you are ready to dispose of it, schedule a pickup with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous





waste disposal contractor.

 Provide all necessary documentation, including the completed hazardous waste label and a copy of the SDS, if available.

## **Spill and Emergency Procedures**

In the event of a spill or accidental release of **OD1**, follow the procedures outlined in the chemical's SDS. If an SDS is not available, treat the spill as a hazardous material incident.

- Small Spills: If you are trained and it is safe to do so, contain the spill using appropriate absorbent materials.
- Large Spills or Unknown Hazards: Evacuate the immediate area and contact your institution's emergency response team or EHS.

**Data Presentation** 

Characteristic	Test Method	Regulatory Limit	OD1 Result
Ignitability (Flash Point)	EPA Method 1010A	< 140°F (60°C)	To be determined
Corrosivity (pH)	EPA Method 9040C	≤ 2 or ≥ 12.5	To be determined
Reactivity	Narrative Criteria	Varies	To be determined
Toxicity	TCLP	Varies by contaminant	To be determined

This table should be completed with the specific characteristics of **OD1** once determined.

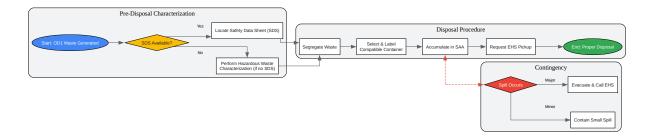
## **Experimental Protocols**

- 8.1 Determination of pH for Corrosivity:
- Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
- In a well-ventilated fume hood, place a 50 mL sample of liquid OD1 waste into a clean 100 mL beaker.



- Immerse the calibrated pH electrode in the sample.
- Allow the reading to stabilize and record the pH value.
- Clean the electrode thoroughly according to the manufacturer's instructions.

## **Mandatory Visualization**



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### References

- 1. hsa.ie [hsa.ie]
- 2. sbnsoftware.com [sbnsoftware.com]







- 3. Safety Data Sheets & Hazardous Substance Fact Sheet | Institutional Planning and Operations [ipo.rutgers.edu]
- 4. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 5. OSHA SDS Guide for Employers & Employees | Stericycle [stericycle.com]
- 6. ergenvironmental.com [ergenvironmental.com]
- 7. leadlab.com [leadlab.com]
- 8. epa.gov [epa.gov]
- 9. m.youtube.com [m.youtube.com]
- 10. Hazardous Chemical Waste | Environmental Health and Safety | CSUSB [csusb.edu]
- 11. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 12. cd1.edb.hkedcity.net [cd1.edb.hkedcity.net]
- 13. Chemical Waste Labeling Procedure | Environmental Health and Safety Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 14. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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